

An In-depth Technical Guide to L-Alanine-13C3: Chemical Properties and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Alanine-13C3*

Cat. No.: *B104464*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **L-Alanine-13C3**, a stable isotope-labeled version of the non-essential amino acid L-alanine. The incorporation of carbon-13 isotopes at all three carbon positions makes it an invaluable tracer for metabolic research and a reliable internal standard for quantitative analyses in various stages of drug development.

Core Chemical Properties

L-Alanine-13C3 is a white crystalline solid. Its physical and chemical properties are largely identical to those of naturally occurring L-alanine, with the key difference being its increased molecular weight due to the presence of three ^{13}C isotopes. This mass shift is fundamental to its application in mass spectrometry-based analytical techniques.

Property	Value	Reference
Molecular Formula	$^{13}\text{C}_3\text{H}_7\text{NO}_2$	--INVALID-LINK--Alanine)
Linear Formula	$^{13}\text{CH}_3^{13}\text{CH}(\text{NH}_2)^{13}\text{CO}_2\text{H}$	--INVALID-LINK--
Molecular Weight	92.07 g/mol	--INVALID-LINK--
CAS Number	100108-77-8	--INVALID-LINK--
Isotopic Purity	≥ 98 atom % ^{13}C	--INVALID-LINK--
Chemical Purity	$\geq 95\%$ (CP)	--INVALID-LINK--
Physical Form	Solid	--INVALID-LINK--
Melting Point	314.5 °C (decomposes)	--INVALID-LINK--
Optical Activity	$[\alpha]_{25/\text{D}} +14.5^\circ$, c = 2 in 1 M HCl	--INVALID-LINK--
SMILES String	[$^{13}\text{CH}_3$] --INVALID-LINK---- INVALID-LINK--O	--INVALID-LINK--Alanine)
InChI Key	QNAYBMKLOCPYGJ- GCCOVPGMSA-N	--INVALID-LINK--Alanine)

Synthesis of L-Alanine- $^{13}\text{C}_3$

The synthesis of **L-Alanine- $^{13}\text{C}_3$** is a specialized process typically undertaken by manufacturers of stable isotope-labeled compounds. While specific industrial synthesis methods are often proprietary, the general approaches involve either chemical synthesis from ^{13}C -labeled precursors or enzymatic synthesis.

A common laboratory-scale application involving **L-Alanine- $^{13}\text{C}_3$** is its derivatization, for example, with an Fmoc (fluorenylmethyloxycarbonyl) protecting group for use in solid-phase peptide synthesis. The synthesis of Fmoc-**L-Alanine- $^{13}\text{C}_3$** starts with commercially available **L-Alanine- $^{13}\text{C}_3$** .

Experimental Protocol: Synthesis of Fmoc-L-Alanine- $^{13}\text{C}_3$

This protocol describes the N-terminal protection of **L-Alanine-13C3** with an Fmoc group.

Materials:

- **L-Alanine-13C3**
- N-(9-fluorenylmethoxycarbonyloxy)succinimide (Fmoc-OSu)
- Sodium carbonate (Na_2CO_3)
- Dioxane
- Deionized water
- Ethyl acetate
- Hexanes
- Concentrated hydrochloric acid (HCl)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Stir plate and stir bar
- Filtration apparatus
- Separatory funnel
- Rotary evaporator

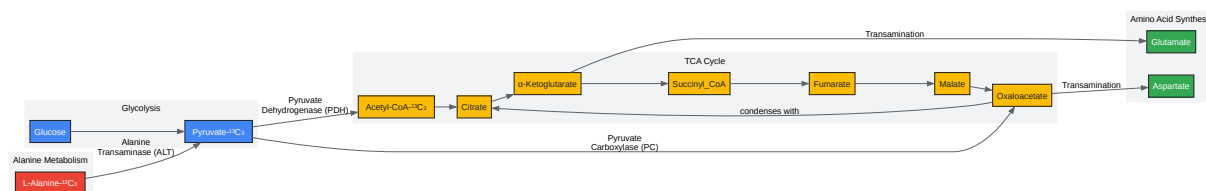
Procedure:

- **Dissolution:** Dissolve **L-Alanine-13C3** (1 equivalent) in a 1:1 (v/v) mixture of deionized water and dioxane in a round-bottom flask.
- **Addition of Base and Fmoc-OSu:** To the stirred solution, add sodium carbonate (5 equivalents). Then, add Fmoc-OSu (1.5 equivalents) portion-wise.

- Reaction: Allow the mixture to stir at room temperature for 18-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Filter the reaction mixture to remove any insoluble material.
- Acidification and Extraction: Carefully acidify the aqueous layer to a pH of approximately 2 with concentrated hydrochloric acid. This will protonate the carboxylic acid and cause the product to precipitate. Extract the product into ethyl acetate (3x).
- Drying and Evaporation: Combine the organic layers and dry over anhydrous sodium sulfate. Filter off the drying agent and concentrate the solution under reduced pressure to yield the crude product.
- Purification: The crude Fmoc-Ala-OH-13C3 can be further purified by recrystallization from a solvent system like ethyl acetate/hexanes to yield a white solid.[\[1\]](#)

Metabolic Pathways and Applications

L-Alanine-13C3 is a powerful tool for tracing metabolic pathways due to its central role in cellular metabolism. It serves as a key link between glycolysis, the tricarboxylic acid (TCA) cycle, and amino acid metabolism.

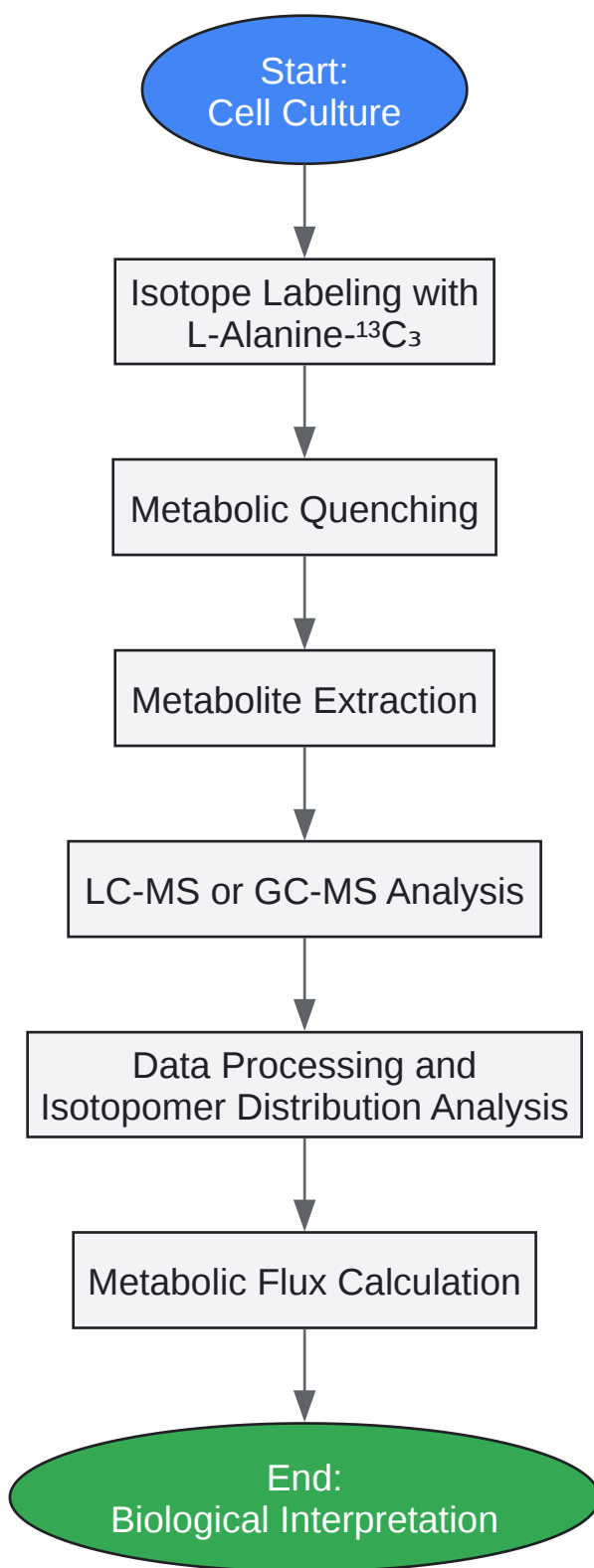


[Click to download full resolution via product page](#)

Caption: Central metabolic pathways involving **L-Alanine-13C3**.

Metabolic Flux Analysis

L-Alanine-13C3 is extensively used in metabolic flux analysis (MFA) to quantify the rates of metabolic reactions. By tracing the incorporation of ¹³C into downstream metabolites, researchers can gain insights into cellular physiology in both healthy and diseased states.



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for metabolic flux analysis using **L-Alanine-¹³C₃**.

This protocol outlines the key steps for labeling cells with **L-Alanine-13C3** and extracting metabolites for mass spectrometry analysis.

Materials:

- Cultured cells of interest
- Culture medium deficient in alanine
- **L-Alanine-13C3**
- Ice-cold phosphate-buffered saline (PBS)
- -80°C 80% methanol (v/v) in water
- Cell scraper
- Microcentrifuge tubes
- Centrifuge capable of 4°C
- Vacuum concentrator (e.g., SpeedVac)

Procedure:

- Cell Seeding: Seed cells in appropriate culture plates and grow to the desired confluency.
- Preparation of Labeling Medium: Prepare the culture medium by supplementing the alanine-deficient medium with **L-Alanine-13C3** to the desired final concentration.
- Isotope Labeling:
 - Aspirate the existing culture medium from the cells.
 - Wash the cells twice with pre-warmed sterile PBS.
 - Add the pre-warmed **L-Alanine-13C3** labeling medium to the cells.

- Incubate the cells for a predetermined period to allow for the incorporation of the labeled alanine into cellular metabolites.
- Metabolic Quenching and Metabolite Extraction:
 - To halt enzymatic activity, quickly aspirate the labeling medium.
 - Immediately wash the cells with ice-cold PBS.
 - Add a sufficient volume of -80°C 80% methanol to each well to cover the cells.
 - Incubate the plates at -80°C for at least 15 minutes.
 - Scrape the cells in the cold methanol solution and transfer the cell lysate to a pre-chilled microcentrifuge tube.
- Sample Preparation for Analysis:
 - Centrifuge the cell lysate at high speed (e.g., 16,000 x g) for 10 minutes at 4°C to pellet cell debris.
 - Transfer the supernatant containing the metabolites to a new pre-chilled tube.
 - Dry the metabolite extract using a vacuum concentrator.
 - The dried metabolite pellets can be stored at -80°C until analysis by mass spectrometry.

Conclusion

L-Alanine-13C3 is a vital tool in modern biological and biomedical research. Its well-defined chemical properties and the ability to trace its metabolic fate with high precision make it indispensable for metabolic flux analysis, drug discovery, and understanding disease pathogenesis. The experimental protocols provided in this guide offer a starting point for researchers to incorporate this powerful labeled compound into their studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of ^{13}C -methyl-labeled amino acids and their incorporation into proteins in mammalian cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to L-Alanine- $^{13}\text{C}_3$: Chemical Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104464#l-alanine-13c3-chemical-properties-and-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com